

Essential Safety and Logistical Guide for Handling Pyridine-4-thiol

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Compound of Interest

Compound Name: *pyridine-4-thiol*

Cat. No.: *B7777008*

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This guide provides critical safety protocols and logistical plans for the handling and disposal of **pyridine-4-thiol** (also known as 4-mercaptopyridine). Adherence to these procedures is essential for the safety of all laboratory personnel.

Hazard Identification and Physical Properties

Pyridine-4-thiol is a hazardous chemical that requires careful handling. It is classified as an irritant to the eyes, skin, and respiratory system.^{[1][2]} All personnel must be familiar with its properties and potential hazards before commencing any work.

Table 1: Physical and Chemical Properties of **Pyridine-4-thiol**

Property	Value
CAS Number	4556-23-4
Molecular Formula	C5H5NS
Molecular Weight	111.16 g/mol [2][3][4][5]
Appearance	Yellow to brown crystalline solid or powder[6][7]
Odor	Strong, unpleasant[6]
Melting Point	182-189 °C[1]
Boiling Point (Predicted)	194.0 ± 13.0 °C[1]
Flash Point	71.1 °C[1]
Solubility	Soluble in DMSO and Methanol[1]

Table 2: GHS Hazard Classifications

Hazard Code	Description
H315	Causes skin irritation[3][8]
H319	Causes serious eye irritation[3][8]
H335	May cause respiratory irritation[3][8]

Occupational Exposure Limits

Specific occupational exposure limits (such as OSHA PEL or ACGIH TLV) have not been established for **pyridine-4-thiol**. Therefore, it is crucial to handle it with engineering controls and personal protective equipment to minimize exposure. As a conservative measure, the exposure limits for the parent compound, pyridine, can be used as a guideline.

Table 3: Occupational Exposure Limits for Pyridine (CAS 110-86-1)

Organization	Limit	Value
OSHA	PEL-TWA	5 ppm (15 mg/m ³)[9][10][11]
NIOSH	REL-TWA	5 ppm (15 mg/m ³)[9][11]
ACGIH	TLV-TWA	1 ppm[10]

TWA: Time-Weighted Average

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is mandatory to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

The following PPE is the minimum requirement for handling **pyridine-4-thiol**:

- **Eye and Face Protection:** Chemical splash goggles that meet ANSI Z87.1 standards are required. A face shield should be worn in addition to goggles when there is a significant risk of splashing.
- **Skin Protection:** A flame-resistant lab coat must be worn. Nitrile or neoprene gloves are recommended; latex gloves are not suitable.[6] Contaminated gloves should be changed immediately.
- **Respiratory Protection:** All work with **pyridine-4-thiol** solid or solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.[2] If a fume hood is not available, a NIOSH-approved respirator with organic vapor cartridges is necessary.

Step-by-Step Handling Protocol

- **Preparation:**
 - Ensure a chemical fume hood is operational and the sash is at the appropriate height.
 - Gather all necessary equipment (spatulas, weigh boats, glassware, etc.) and place them in the fume hood.

- Have a designated waste container for **pyridine-4-thiol** contaminated materials readily accessible within the fume hood.
- Ensure an eyewash station and safety shower are accessible and unobstructed.[\[2\]](#)
- Handling:
 - Don the appropriate PPE before handling the chemical.
 - Carefully weigh the required amount of **pyridine-4-thiol** in the fume hood to minimize the generation of dust.
 - When transferring the chemical, do so slowly and carefully to prevent spills.
 - Keep the container tightly closed when not in use.[\[2\]](#)
- Storage:
 - Store **pyridine-4-thiol** in a cool, dry, and well-ventilated area, away from sources of ignition.[\[6\]](#)
 - Keep the container tightly sealed. Some sources recommend storing under nitrogen in a freezer.[\[2\]](#)[\[5\]](#)
 - Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[2\]](#)

Spill Management

In the event of a spill, follow these procedures:

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: For small spills, use an inert absorbent material like sand or vermiculite to contain the spill.
- Clean-up:

- Wearing appropriate PPE, carefully sweep or scoop up the absorbed material.
- Place the waste into a labeled, sealed container for hazardous waste disposal.
- Clean the spill area with soap and water.
- Reporting: Report all spills to the laboratory supervisor.

Disposal Plan

Pyridine-4-thiol and any contaminated materials are considered hazardous waste.

- Waste Collection:
 - Collect all **pyridine-4-thiol** waste, including contaminated gloves, weigh boats, and absorbent materials, in a designated, sealed, and clearly labeled hazardous waste container.
- Disposal:
 - Never dispose of **pyridine-4-thiol** down the drain.
 - Arrange for disposal through your institution's environmental health and safety office or a licensed chemical waste disposal company.

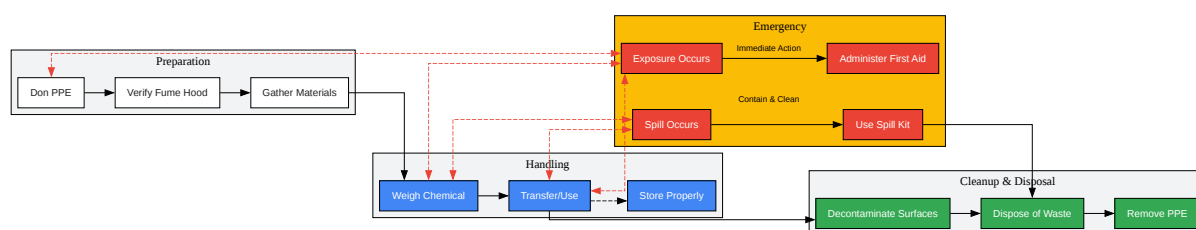
First Aid Measures

Immediate action is required in case of exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[12\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected skin with plenty of soap and water. If skin irritation occurs, seek medical attention.[\[12\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[12\]](#)

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[12]

Workflow for Safe Handling of Pyridine-4-thiol



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Caption: Workflow for the safe handling of **pyridine-4-thiol**.

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